

performance comparison of 1-Nitropyrzazole-based energetic materials with RDX

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Compound of Interest

Compound Name: 1-Nitropyrzazole

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A Comparative Analysis of 1-Nitropyrzazole-Based Energetic Materials and RDX

For researchers and scientists in the field of energetic materials, the quest for novel compounds with superior performance and reduced sensitivity is a constant endeavor. This guide provides a comprehensive comparison of the performance of emerging **1-Nitropyrzazole**-based energetic materials against the benchmark explosive, RDX (Research Department Explosive). The information presented herein is supported by experimental data to facilitate an objective evaluation for drug development and defense applications.

This comparative guide delves into the key performance parameters of detonation velocity, detonation pressure, density, and sensitivity to impact and friction. The data is compiled from recent studies on various **1-nitropyrzazole** derivatives, offering a glimpse into the potential of this class of energetic materials to supplement or even replace traditional explosives like RDX.

Performance Characteristics: A Tabular Comparison

The following tables summarize the key performance metrics of selected **1-Nitropyrzazole**-based energetic materials in comparison to RDX. These compounds have been chosen based on the availability of comprehensive experimental data.

Table 1: Detonation Performance

| Compound Name | Abbreviation | Density (g/cm ³) | Detonation Velocity (m/s) | Detonation Pressure (GPa) |
|--|--------------|------------------------------|---------------------------|---------------------------|
| 1,3,5-Trinitro-1,3,5-triazinane | RDX | 1.82 | 8750 | 34.0 |
| Dihydroxylammium((4-nitro-1H-pyrazole-3,5-diyl)bis(1H-1,2,4-triazole-5,3-diyl))bis(nitroamide) | - | - | 9077 | 33.6 |
| Dihydrazinium 3,5-bis(dinitromethyl)-4-nitro-1H-pyrazole | - | 1.88 | 8931 | 35.9 ^[1] |
| 5,5'-(4-nitro-1H-pyrazole-3,5-diyl)bis(3-nitro-1H-1,2,4-triazole) | - | - | 8747 | 33.0 |
| DNPAT | DNPAT | - | 8889 | >37.0 |

Table 2: Sensitivity Properties

| Compound Name | Abbreviation | Impact Sensitivity (J) | Friction Sensitivity (N) |
|---|--------------|------------------------|--------------------------|
| 1,3,5-Trinitro-1,3,5-triazinane | RDX | 7.5 | 120[2] |
| Dihydroxylammonium((4-nitro-1H-pyrazole-3,5-diyl)bis(1H-1,2,4-triazole-5,3-diyl))bis(nitroamide) | - | >40 | - |
| Dihydrazinium 3,5-bis(dinitromethyl)-4-nitro-1H-pyrazole | - | - | - |
| 5,5'-(4-nitro-1H-pyrazole-3,5-diyl)bis(3-nitro-1H-1,2,4-triazole) | - | 30 | - |
| DNPAT | DNPAT | 18 | - |

Experimental Protocols

The performance data presented in this guide are derived from standardized experimental methodologies. Below are detailed descriptions of the key experimental protocols used to characterize these energetic materials.

Synthesis of 1-Nitropyrazole-Based Energetic Materials

The synthesis of **1-Nitropyrazole**-based energetic materials typically involves multi-step reactions. A general approach often starts with the nitration of a pyrazole ring, followed by the introduction of other energetic functional groups or the formation of energetic salts.

For instance, the synthesis of 4-Nitropyrazole can be achieved by reacting pyrazole with a mixture of fuming nitric acid and fuming sulfuric acid.[3] More complex molecules, such as those involving triazole rings, are synthesized through subsequent reactions. For example, a family of derivatives of the nitropyrazole–triazole backbone has been designed and

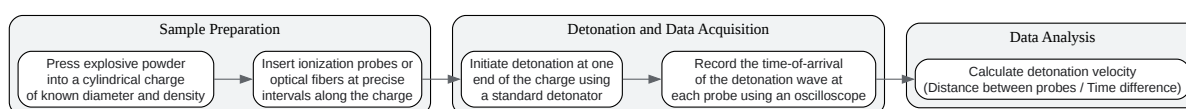
synthesized, with some compounds showing excellent thermal stability and detonation performance.[4]

The synthesis of energetic salts often involves a neutralization reaction between the acidic nitropyrazole derivative and a nitrogen-rich base.

Determination of Detonation Velocity

The detonation velocity, the speed at which the detonation wave propagates through the explosive, is a critical measure of its performance. A common method for its determination is the rate stick test.

Experimental Workflow for Detonation Velocity Measurement



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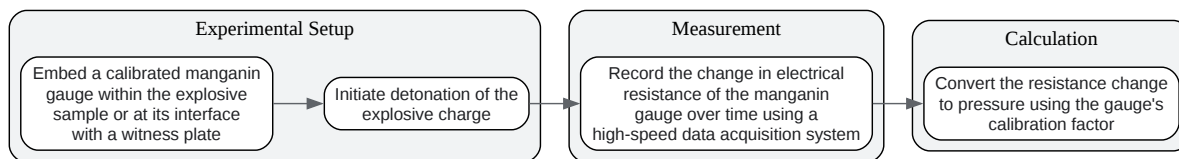
Caption: Workflow for Detonation Velocity Measurement.

In this method, the explosive material is pressed into a cylindrical charge of a specific diameter and density. Ionization probes or optical fibers are placed at precise, known distances along the length of the charge. Upon initiation of the detonation at one end, the time it takes for the detonation front to travel between the probes is measured using a high-speed oscilloscope. The detonation velocity is then calculated by dividing the distance between the probes by the measured time interval.

Determination of Detonation Pressure

Detonation pressure is the immense pressure generated at the detonation front and is a key indicator of an explosive's brisance or shattering effect. One common technique for its measurement involves the use of manganin pressure gauges.

Experimental Workflow for Detonation Pressure Measurement



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Caption: Workflow for Detonation Pressure Measurement.

Manganin is an alloy whose electrical resistance changes predictably with pressure. A calibrated manganin gauge is embedded within the explosive material or placed in contact with a witness plate adjacent to the explosive. When the detonation wave impacts the gauge, the change in its resistance is recorded. This change in resistance is then converted to a pressure reading using the known calibration factor for the gauge.

Sensitivity Testing

The sensitivity of an energetic material to external stimuli such as impact and friction is a critical safety parameter. Standardized tests are used to quantify these properties.

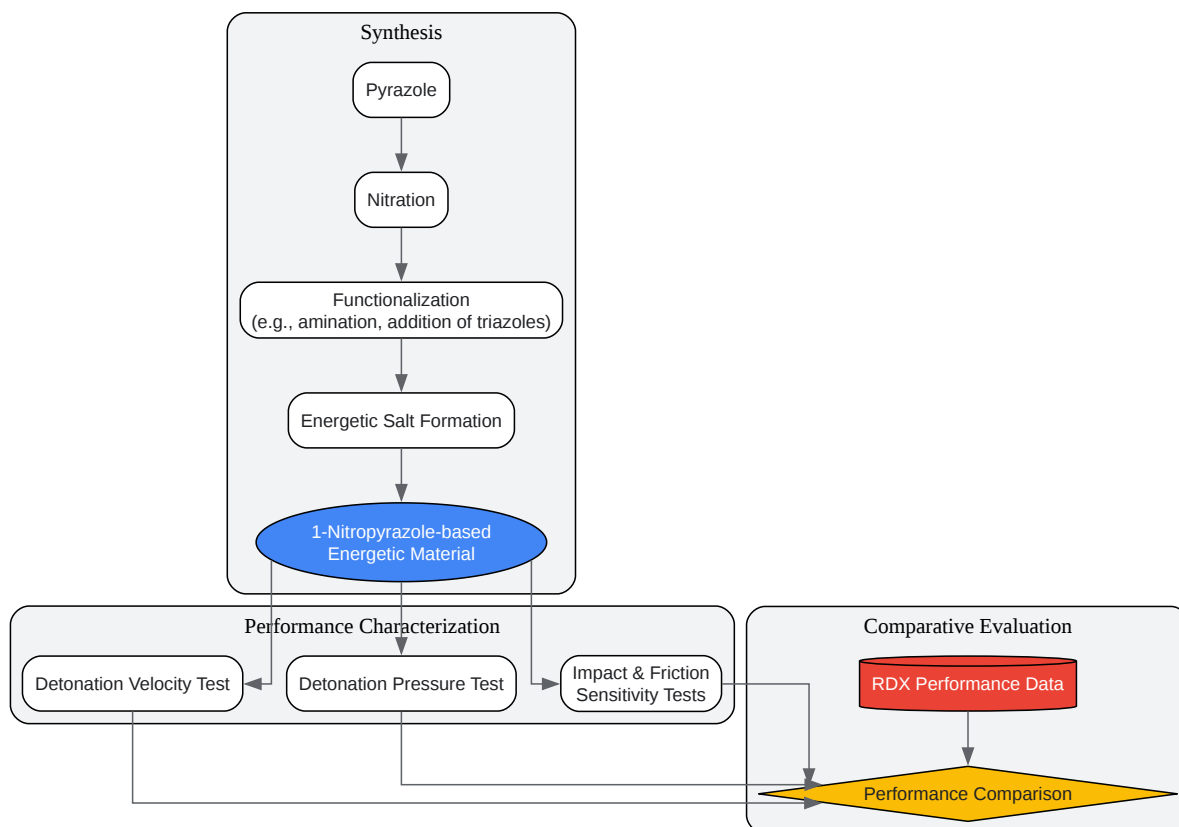
Impact Sensitivity: The BAM (Bundesanstalt für Materialforschung und -prüfung) Fallhammer test is a widely used method to determine impact sensitivity. In this test, a specified weight is dropped from varying heights onto a sample of the explosive material. The impact energy at which there is a 50% probability of causing an explosion is determined and reported in Joules (J).

Friction Sensitivity: The BAM Friction Apparatus is used to assess the sensitivity of an explosive to frictional stimuli. A sample of the material is subjected to a moving porcelain plate while under a weighted porcelain pin. The force at which ignition or explosion occurs is recorded in Newtons (N).

Logical Relationship of Performance and Synthesis

The performance of **1-Nitropyrazole**-based energetic materials is intrinsically linked to their molecular structure, which is a direct result of the synthesis pathway. The introduction of different functional groups and the formation of various salts can significantly alter the energetic properties and sensitivity.

Logical Diagram of Synthesis and Performance Evaluation



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Caption: From Synthesis to Performance Comparison.

This diagram illustrates the logical flow from the initial synthesis of **1-Nitropyrzazole**-based compounds to their performance characterization and subsequent comparison with the established properties of RDX. The synthesis pathway dictates the final molecular structure, which in turn influences the outcomes of the detonation and sensitivity tests.

Conclusion

The data presented in this guide indicates that several **1-Nitropyrzazole**-based energetic materials exhibit promising performance characteristics, with some demonstrating detonation velocities and pressures comparable or even superior to RDX. Furthermore, a number of these novel compounds show significantly lower sensitivity to impact and friction, a highly desirable trait for improving the safety and handling of explosives.

Continued research into the synthesis and characterization of new **1-Nitropyrzazole** derivatives is warranted. The favorable balance of high performance and reduced sensitivity offered by this class of compounds makes them strong candidates for the next generation of energetic materials. Further studies should focus on optimizing synthesis routes for scalability and cost-effectiveness, as well as more extensive testing to fully understand their long-term stability and compatibility with other materials.

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